

Spectroscopic Blueprint of 4-(3-Aminopropoxy)benzamide: An In-Depth Technical Guide

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Compound of Interest

Compound Name: 4-(3-Aminopropoxy)benzamide

CAS No.: 1018600-42-4

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Abstract

This technical guide provides a comprehensive analysis of the spectroscopic characteristics of **4-(3-Aminopropoxy)benzamide**, a versatile chemical intermediate with applications in organic synthesis and pharmaceutical development.^[1] While direct experimental spectra for this specific compound are not widely published, this document synthesizes data from closely related analogues and foundational spectroscopic principles to present a robust, predictive spectroscopic profile. We will delve into the anticipated Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, offering detailed interpretations and standard methodologies for data acquisition. This guide is intended for researchers, scientists, and drug development professionals who require a thorough understanding of the structural elucidation of this and similar molecules.

Introduction: The Structural Significance of 4-(3-Aminopropoxy)benzamide

4-(3-Aminopropoxy)benzamide ($C_{10}H_{14}N_2O_2$) is a bifunctional organic molecule featuring a primary amide and a primary amine, connected by a flexible propoxy linker to a central benzene ring.^[1] This unique architecture makes it a valuable building block in medicinal chemistry, allowing for diverse derivatization at both the amine and amide moieties.^[1] Accurate and unambiguous structural confirmation is paramount for its application in any synthetic or developmental workflow. Spectroscopic techniques such as NMR, IR, and MS are indispensable tools for this purpose, providing a detailed "fingerprint" of the molecule's atomic and functional group composition. This guide will provide a predictive but expertly grounded exploration of this fingerprint.

Nuclear Magnetic Resonance (NMR) Spectroscopy: Mapping the Proton and Carbon Skeleton

NMR spectroscopy is a cornerstone technique for the structural determination of organic compounds, offering precise information about the chemical environment of hydrogen (1H NMR) and carbon (^{13}C NMR) nuclei.^[2] The predicted chemical shifts for **4-(3-Aminopropoxy)benzamide** are based on established ranges for similar functional groups and data from analogous structures.^{[1][3][4][5][6]}

Predicted 1H NMR Spectral Data

The 1H NMR spectrum of **4-(3-Aminopropoxy)benzamide** is expected to exhibit distinct signals corresponding to the aromatic protons and the protons of the aminopropoxy side chain.

Proton Assignment (Label)	Predicted Chemical Shift (δ , ppm)	Predicted Multiplicity	Integration
H-2, H-6 (Aromatic)	7.7 - 7.9	Doublet (d)	2H
H-3, H-5 (Aromatic)	6.9 - 7.1	Doublet (d)	2H
-O-CH ₂ - (a)	4.0 - 4.2	Triplet (t)	2H
-CH ₂ -CH ₂ -CH ₂ - (b)	1.9 - 2.1	Quintet (quin)	2H
-CH ₂ -NH ₂ (c)	2.8 - 3.0	Triplet (t)	2H
-NH ₂ (Amine)	1.5 - 2.5	Broad Singlet (br s)	2H
-CONH ₂ (Amide)	7.3 - 7.8	Broad Singlet (br s)	2H

Expertise & Experience: Interpreting the ¹H NMR Spectrum

The aromatic region is anticipated to display a classic AA'BB' system, characteristic of a 1,4-disubstituted benzene ring, appearing as two distinct doublets.[1] The protons ortho to the electron-withdrawing benzamide group (H-2, H-6) are deshielded and will resonate downfield compared to the protons ortho to the electron-donating alkoxy group (H-3, H-5).

The aliphatic chain protons will exhibit predictable splitting patterns based on their neighboring protons. The methylene group attached to the oxygen (a) will be a triplet due to coupling with the adjacent methylene group (b). The central methylene group (b) will appear as a quintet, being split by the two adjacent methylene groups (a and c). The methylene group attached to the terminal amine (c) will also be a triplet. The protons of the primary amine and amide N-H groups will likely appear as broad singlets, and their chemical shifts can be highly dependent on solvent and concentration.[7]

```
// Position nodes around the molecule image H2_6 -> mol [pos="2.5,0.5"]; H3_5 -> mol [pos="2.5,-0.5"]; Ha -> mol [pos="-1.5,0.8"]; Hb -> mol [pos="-2.5,0"]; Hc -> mol [pos="-3.5,-0.8"]; }
```

Caption: A plausible fragmentation pathway for the [M+H]⁺ ion of **4-(3-Aminopropoxy)benzamide**.

Experimental Protocol for ESI-MS Data Acquisition

- **Sample Preparation:** Prepare a dilute solution of the sample (~10 µg/mL) in a suitable solvent system, such as a mixture of methanol or acetonitrile and water, often with a small amount of formic acid (e.g., 0.1%) to promote protonation. [8]
- **2. Infusion:** The sample solution is introduced into the ESI source via direct infusion using a syringe pump at a low flow rate (e.g., 5-10 µL/min).
- **Ionization:** Apply a high voltage to the ESI needle to generate a fine spray of charged droplets.
- **Mass Analysis:** The generated ions are transferred into the mass analyzer (e.g., quadrupole, time-of-flight, or Orbitrap).
- **Data Acquisition:**
 - Acquire a full scan mass spectrum in positive ion mode to identify the $[M+H]^+$ ion.
 - Perform a product ion scan (MS/MS) on the isolated $[M+H]^+$ precursor ion to obtain the fragmentation pattern.

Conclusion: A Unified Spectroscopic Portrait

The combination of NMR, IR, and MS provides a powerful and complementary suite of data for the unequivocal structural confirmation of **4-(3-Aminopropoxy)benzamide**. The predicted ^1H and ^{13}C NMR spectra map out the complete carbon-hydrogen framework, IR spectroscopy confirms the presence of key amine, amide, and ether functional groups, and mass spectrometry verifies the molecular weight and offers insight into the molecule's stability and fragmentation. This guide provides a robust, scientifically-grounded framework for researchers to interpret the spectroscopic data of this important synthetic intermediate, ensuring its identity and purity in drug discovery and development applications.

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